

An In-depth Technical Guide to Phenyl 3-Phenylpropyl Sulfone

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Compound of Interest

Compound Name: Phenyl 3-phenylpropyl sulfone

Cat. No.: B097797

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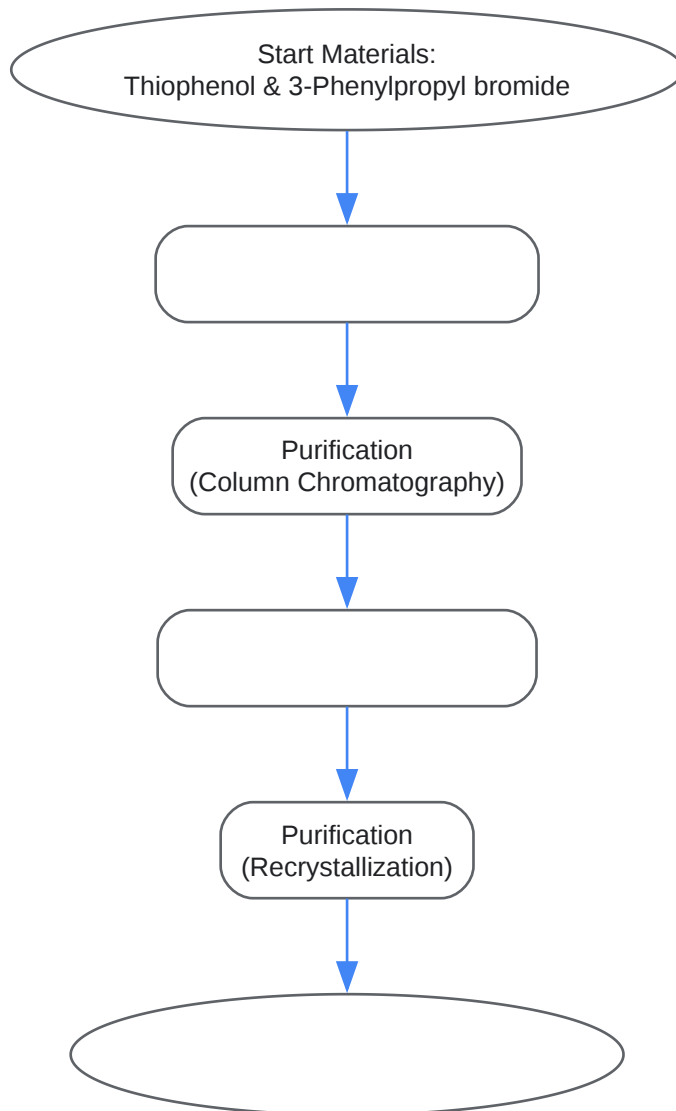
Introduction

Phenyl 3-phenylpropyl sulfone, also known by its IUPAC name 3-(benzenesulfonyl)propylbenzene, is an organic compound belonging to the sulfone class. Sulfones are characterized by a sulfonyl functional group ($R-S(=O)_2-R'$) and are recognized for their chemical stability and diverse biological activities. This technical guide provides a comprehensive overview of the structure, properties, and potential synthesis of **Phenyl 3-phenylpropyl sulfone**, alongside a discussion of the general biological significance of the sulfone functional group. While specific experimental data for this compound is not widely available, this guide consolidates known information and provides predicted data based on analogous structures to aid researchers in their investigations.

Chemical Structure and Properties

The chemical structure of **Phenyl 3-phenylpropyl sulfone** consists of a phenylsulfonyl group attached to a 3-phenylpropyl chain.

General Synthesis Workflow



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